

Disoxaril: A Technical Whitepaper on a Model Capsid-Binding Inhibitor

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Compound of Interest

Compound Name: *Disoxaril*

Cat. No.: *B1670769*

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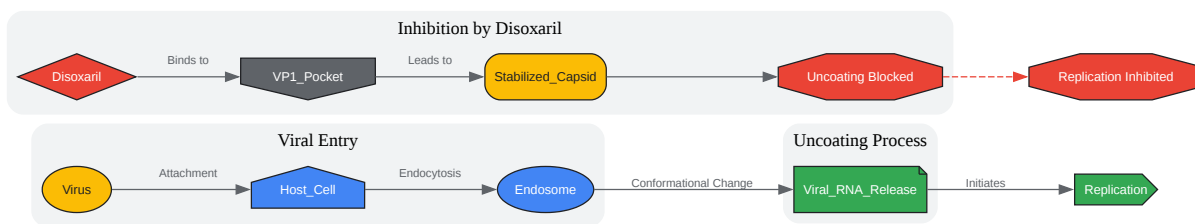
For Researchers, Scientists, and Drug Development Professionals

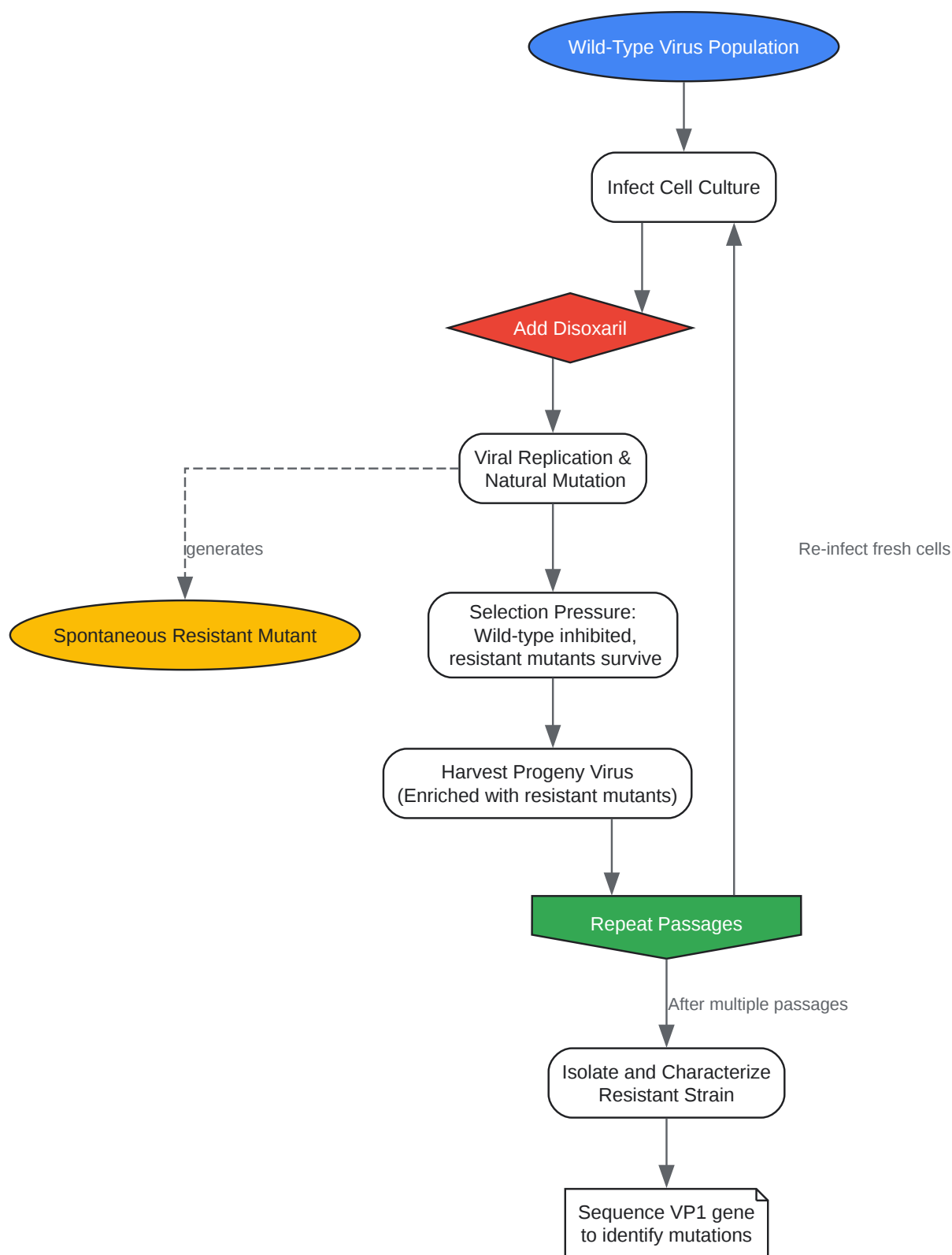
Introduction

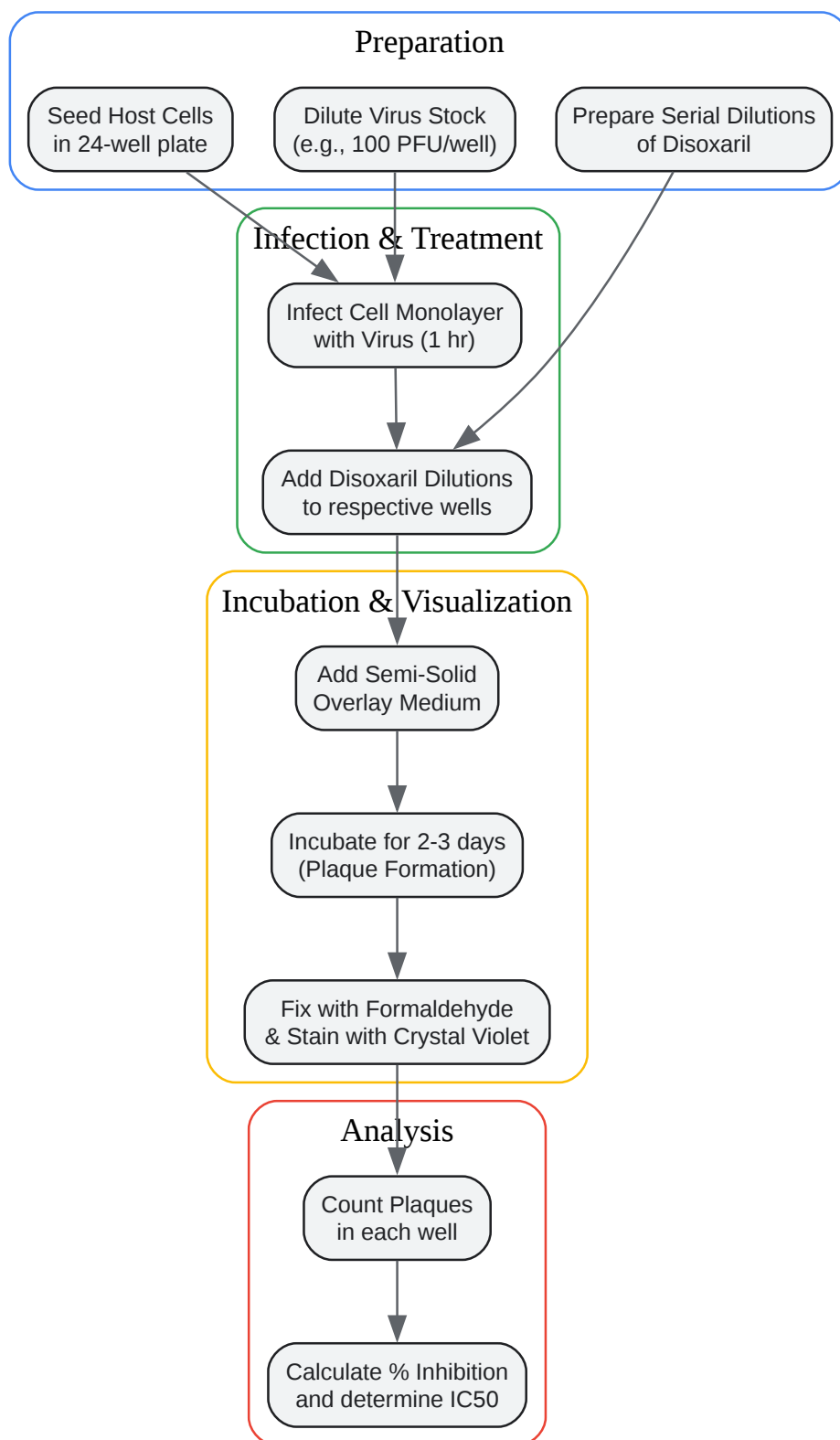
Disoxaril (WIN 51711) stands as a seminal compound in the study of antiviral agents that target the viral capsid. As a member of the "WIN" series of compounds developed by Sterling-Winthrop, its discovery and mechanism of action have significantly advanced our understanding of picornavirus replication and have provided a valuable model for the development of subsequent capsid-binding inhibitors. This technical guide provides an in-depth analysis of **Disoxaril**, focusing on its mechanism of action, quantitative antiviral activity, the development of viral resistance, and the experimental protocols used in its characterization.

Mechanism of Action: Stabilizing the Capsid to Inhibit Uncoating

Disoxaril exerts its antiviral effect by directly binding to the viral capsid, a protein shell that encloses the viral genome. Specifically, it targets a hydrophobic pocket located within the VP1 capsid protein of picornaviruses, such as polioviruses and rhinoviruses.[1][2] This binding event stabilizes the entire virion structure. The increased rigidity of the capsid prevents the conformational changes that are necessary for the virus to uncoat and release its genetic material into the host cell's cytoplasm.[1][3] While **Disoxaril** effectively halts viral replication by inhibiting uncoating, it does not prevent the initial stages of infection, such as the virus entering the host cell through receptor-mediated endocytosis.[3]







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References

- 1. Picornavirus inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. researchgate.net [[researchgate.net](https://www.researchgate.net/)]
- 3. Disoxaril mutants of Coxsackievirus B1: phenotypic characteristics and analysis of the target VP1 gene - PubMed [pubmed.ncbi.nlm.nih.gov]
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